

CAS number for phenol boron trifluoride

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Compound of Interest

Compound Name: Phenol boron trifluoride

CAS No.: 372-44-1

Cat. No.: B1282803

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An In-Depth Technical Guide to **Phenol Boron Trifluoride** Complex

Abstract

This guide provides a comprehensive technical overview of the **Phenol Boron Trifluoride** complex, a versatile and potent Lewis acid catalyst. Addressed to researchers, scientists, and professionals in drug development, this document delves into the nuanced chemical identity, including its various CAS numbers and stoichiometries, detailed physicochemical properties, and established synthesis methodologies. The core of this guide focuses on the complex's critical applications in organic synthesis, pharmaceutical manufacturing, and materials science, explaining the mechanistic principles behind its catalytic activity. Furthermore, it establishes a framework for safe handling, storage, and disposal, ensuring that its powerful reactivity is managed with the necessary expertise and caution.

Chemical Identity and Physicochemical Properties

The designation "**Phenol Boron Trifluoride**" most commonly refers to a Lewis acid-base adduct formed between boron trifluoride (BF_3), a potent Lewis acid, and phenol ($\text{C}_6\text{H}_5\text{OH}$), a Lewis base. The interaction involves the donation of an electron pair from the oxygen atom of the phenol's hydroxyl group to the electron-deficient boron atom of BF_3 . However, the specific

stoichiometry of this complex can vary, leading to different registered CAS numbers and distinct properties.

It is crucial for researchers to distinguish between the common forms:

- Boron trifluoride-phenol complex (1:1): With the CAS number 372-44-1, this complex represents a 1:1 molar ratio of phenol to boron trifluoride.[\[1\]](#)[\[2\]](#)
- Boron trifluoride-phenol complex (1:2): Registered under CAS number 462-05-5, this adduct contains two molecules of phenol for every one molecule of boron trifluoride.[\[3\]](#)[\[4\]](#)[\[5\]](#) This form is often a reddish-brown liquid and is widely used as a commercial catalyst.[\[3\]](#)

Other related identifiers include CAS 106951-44-4 for "Phenol, reaction products with boron trifluoride" and CAS 1309982-58-8 for the specific 2:1 phenol to trifluoroborane compound, which aligns with the 1:2 BF_3 -Phenol complex.[\[2\]](#) The choice of complex can influence reaction kinetics and outcomes, making accurate identification paramount.

Lewis Acid-Base Adduct Formation

The formation of the complex is a classic example of a Lewis acid-base interaction. The boron atom in BF_3 has an empty p-orbital, making it a strong electron pair acceptor (Lewis acid). The oxygen atom in phenol possesses lone pairs of electrons, enabling it to act as an electron pair donor (Lewis base). This interaction polarizes the O-H bond of the phenol and enhances the acidity of the phenolic proton, a key aspect of its catalytic activity.[\[1\]](#)

Caption: Lewis acid-base interaction between phenol and boron trifluoride.

Physicochemical Data

The quantitative properties of the **phenol boron trifluoride** complexes are summarized below. The data primarily reflects the more commonly commercialized 1:2 complex unless otherwise specified.

Property	Value (1:1 Complex)	Value (1:2 Complex)	Reference(s)
CAS Number	372-44-1	462-05-5	[1][2][5]
Molecular Formula	C ₆ H ₆ BF ₃ O	C ₁₂ H ₁₂ BF ₃ O ₂	[1][2][5]
Molecular Weight	161.92 g/mol	256.03 g/mol	[1][2][5]
Appearance	-	Reddish-brown to dark-brown liquid	[3][5][6]
Boiling Point	-	178 °C	[5][6]
Density	-	1.27 g/mL	[5][6]
Solubility	Soluble in organic solvents; reacts violently with water.	Soluble in organic solvents; insoluble in water.	[1][7]

Synthesis Methodologies

The synthesis of **phenol boron trifluoride** complex is typically achieved via two primary routes. The choice of method is often dictated by the scale of the reaction and the available starting materials, particularly the form of boron trifluoride.

Method A: Direct Reaction with Boron Trifluoride Gas

This is the most direct synthesis route, but it requires specialized equipment for handling gaseous boron trifluoride, which is a toxic and corrosive gas.[1][8]

Protocol:

- **System Preparation:** A dry, three-necked flask equipped with a gas inlet tube, a mechanical stirrer, and a gas outlet connected to a trap (containing a basic solution to neutralize excess BF₃) is assembled under an inert atmosphere (e.g., Nitrogen or Argon).
- **Solvent and Reactant:** Anhydrous phenol is dissolved in a dry, inert solvent (e.g., dichloromethane or hexane). The solution is cooled in an ice bath to control the exothermic reaction.

- **BF₃ Addition:** A slow stream of boron trifluoride gas is bubbled through the stirred phenol solution. The rate of addition must be carefully controlled to manage the reaction temperature.
- **Reaction Monitoring:** The reaction progress can be monitored by observing the formation of the complex, often indicated by a color change.
- **Work-up:** Once the reaction is complete, the inert gas flow is increased to purge any unreacted BF₃ gas. The solvent can then be removed under reduced pressure to yield the crude **phenol boron trifluoride** complex.

Causality: The direct use of BF₃ gas ensures a high-purity product without contaminants from other reagents like diethyl ether. However, the hazards associated with BF₃ gas necessitate stringent safety protocols and specialized equipment.^[9]

Method B: Reaction with Boron Trifluoride Diethyl Etherate

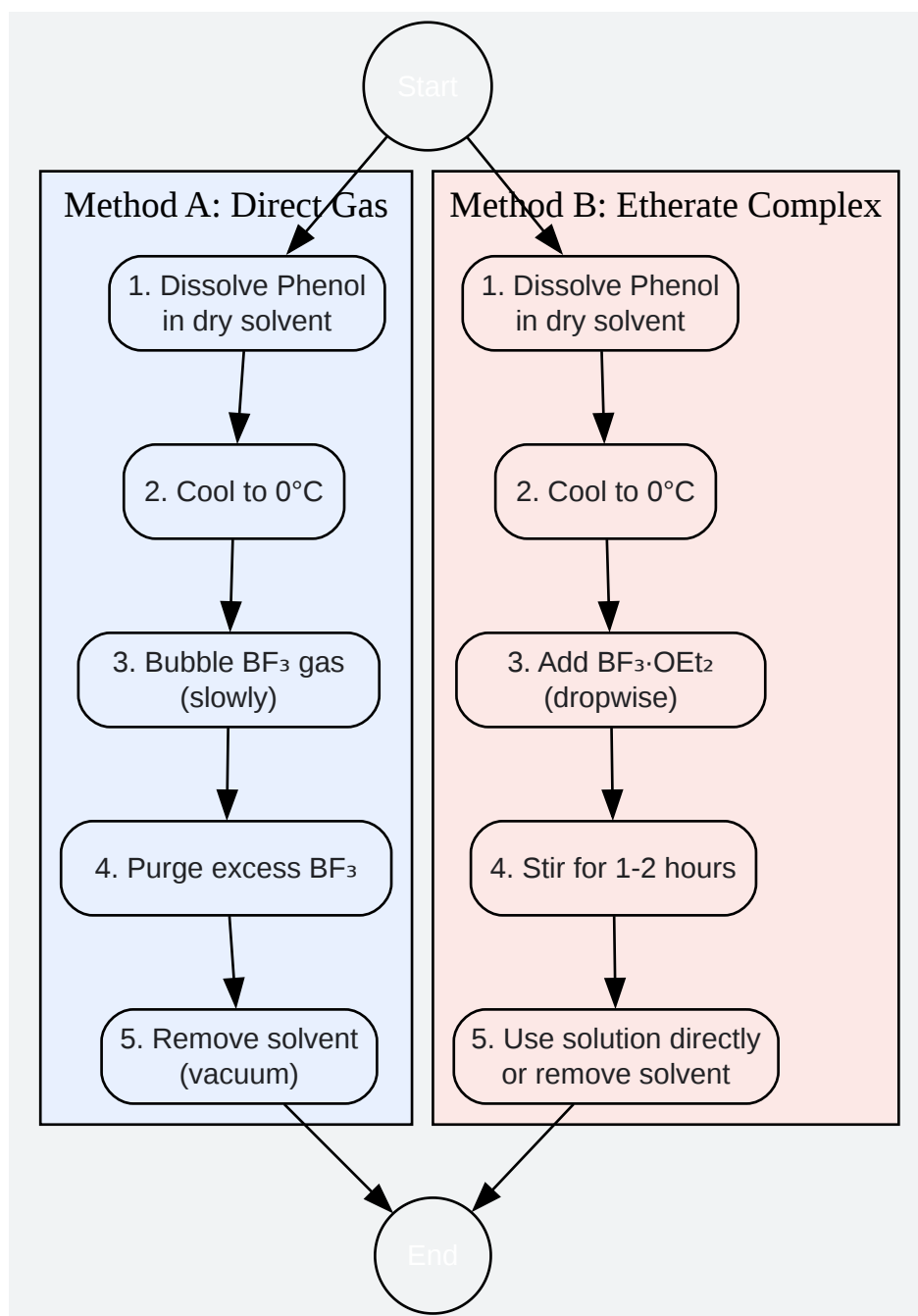
Using boron trifluoride diethyl etherate (BF₃·O(C₂H₅)₂), a commercially available and easier-to-handle liquid, is a more common and safer laboratory-scale method.^{[1][10]}

Protocol:

- **System Preparation:** A standard, dry glass reaction vessel is assembled under an inert atmosphere.
- **Reactant Addition:** Anhydrous phenol is dissolved in a dry, inert solvent.
- **Catalyst Addition:** Boron trifluoride diethyl etherate is added dropwise to the stirred phenol solution at a controlled temperature (typically 0-5 °C). The stoichiometry is adjusted based on the desired 1:1 or 1:2 complex.
- **Reaction and Equilibration:** The mixture is stirred for a specified period (e.g., 1-2 hours) to allow for complete complex formation. The diethyl ether displaced during the reaction remains in the solvent.

- Isolation: The resulting complex is often used directly in the solution for subsequent reactions. If isolation is required, the solvent and diethyl ether can be removed under reduced pressure, though this may be challenging due to the complex's liquid nature.

Causality: This method trades the purity of the direct gas method for significantly enhanced safety and ease of handling. $\text{BF}_3 \cdot \text{O}(\text{C}_2\text{H}_5)_2$ provides a controlled release of BF_3 , making the reaction less vigorous and more manageable in standard laboratory settings.



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Caption: Comparative workflow for the synthesis of Phenol·BF₃ complex.

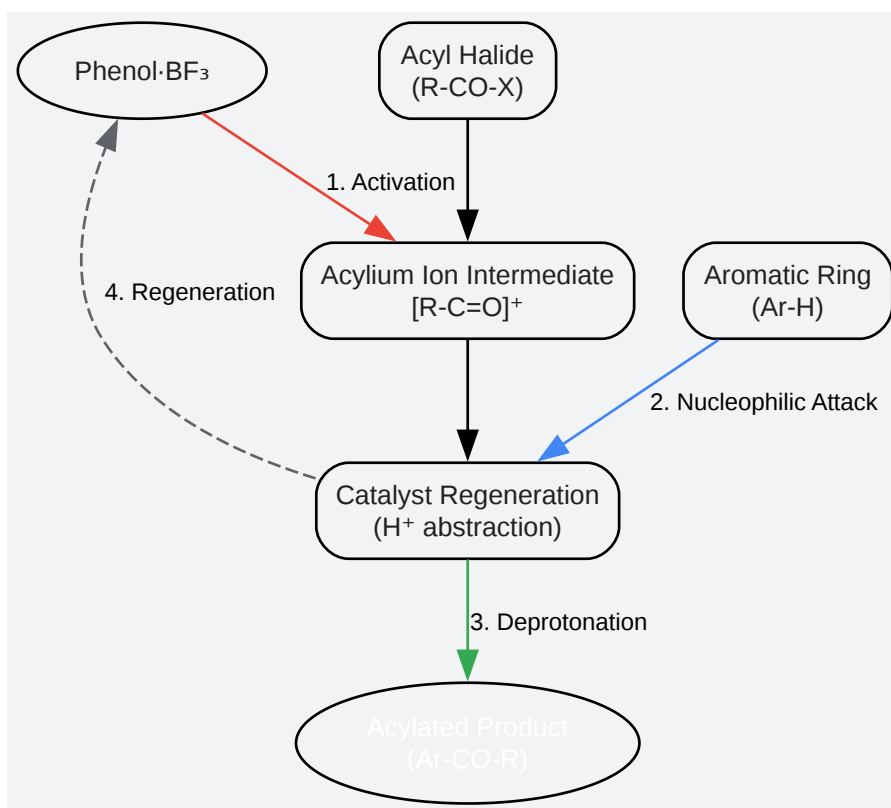
Core Applications in Research and Development

The utility of the **phenol boron trifluoride** complex stems from its tunable Lewis acidity, making it a cornerstone catalyst in numerous organic transformations.

Catalyst in Organic Synthesis

The complex is a highly effective catalyst for a range of reactions, primarily those involving electrophilic activation.^[11]

- **Alkylation and Acylation:** It is extensively used in Friedel-Crafts type reactions to alkylate and acylate phenols and other aromatic compounds.^{[1][12]} The complex activates the alkylating or acylating agent, making it more electrophilic and facilitating its attack on the aromatic ring.
- **Polymerization:** **Phenol boron trifluoride** is a potent initiator for the polymerization of phenolic and epoxy resins.^{[3][13]} It facilitates the curing process, enhancing the mechanical and thermal properties of the final polymer.^[13] It is also used in the polymerization of olefins.^[13]
- **Esterification and Condensation:** The complex catalyzes esterification reactions between carboxylic acids and alcohols and promotes various condensation reactions.^{[11][12]}



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Caption: Generalized catalytic cycle for Friedel-Crafts Acylation.

Pharmaceutical and Drug Development

In the pharmaceutical industry, boron trifluoride and its complexes are valuable catalysts for synthesizing complex organic molecules that serve as active pharmaceutical ingredients (APIs).[14] Their strong Lewis acidity facilitates the formation of crucial carbon-carbon and carbon-heteroatom bonds in the production of intermediates for antibiotics, antidepressants, and anti-inflammatory drugs.[14][15] The use of such catalysts can lead to more efficient synthetic routes, higher yields, and reduced production times and costs.[15] Boron-containing compounds, in general, are an active area of research in drug discovery, with applications ranging from enzyme inhibitors to therapeutic agents.[16]

Material Science

Recent research has highlighted the potential of the **phenol boron trifluoride** complex in material science.[1] Its thermal stability and ionic conductivity make it a candidate for the

development of novel materials, such as electrolytes and ion conductors for applications in batteries and other electrochemical devices.^[1]

Safety, Handling, and Storage

Phenol boron trifluoride complex is a hazardous chemical that demands strict adherence to safety protocols. The hazards are associated with both the boron trifluoride component and the overall reactivity of the complex.

Summary of Hazards

Hazard Category	Description	Reference(s)
Acute Toxicity	Fatal if inhaled. Toxic if swallowed.	^[6] ^[9]
Corrosivity	Causes severe skin burns and eye damage. Corrosive to the respiratory tract.	^[9] ^[17]
Flammability	Flammable liquid and vapor.	^[1] ^[6]
Reactivity	Reacts violently with water and strong bases.	^[1] ^[17]
Environmental	Discharge into the environment must be avoided.	^[18]

Recommended Handling and Storage Protocol

- **Personal Protective Equipment (PPE):** Always handle the complex inside a certified chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and chemical splash goggles with a face shield.^[9]^[18]^[19] For operations with a risk of inhalation, respiratory protection is mandatory.^[9]
- **Ventilation:** Ensure adequate ventilation at all times to avoid the accumulation of vapors.^[18]
- **Inert Atmosphere:** Handle and store under a dry, inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture.

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated area.[17][19] Keep away from heat, sparks, open flames, and direct sunlight.[19] Store locked up and away from incompatible materials such as water, strong bases, and oxidizing agents.[17]
- **Spill Management:** In case of a spill, evacuate the area. Remove all sources of ignition. Contain the spill using an inert absorbent material. Do not use water. Dispose of the waste in a sealed container according to institutional and local regulations.[18]
- **First Aid:**
 - **Inhalation:** Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[18]
 - **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[9]
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]
 - **Ingestion:** Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[18]

Conclusion

The **Phenol Boron Trifluoride** complex is a powerful and versatile chemical tool with significant applications across multiple scientific domains. Its efficacy as a Lewis acid catalyst in organic synthesis, particularly for creating complex molecules required in the pharmaceutical and polymer industries, is well-established. However, its utility is matched by its hazardous nature. A thorough understanding of its chemical properties, coupled with rigorous adherence to safety and handling protocols, is essential for harnessing its full potential responsibly and effectively. As research continues, new applications, particularly in material science, are likely to emerge, further solidifying the importance of this potent catalytic complex.

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